

# An In-depth Technical Guide on 2,2'-Methylenedianiline

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## Compound of Interest

Compound Name: 2,2'-Methylenedianiline

Cat. No.: B1346816

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This guide provides essential information regarding the molecular properties of **2,2'-Methylenedianiline**, tailored for researchers, scientists, and professionals in drug development.

## Core Molecular Data

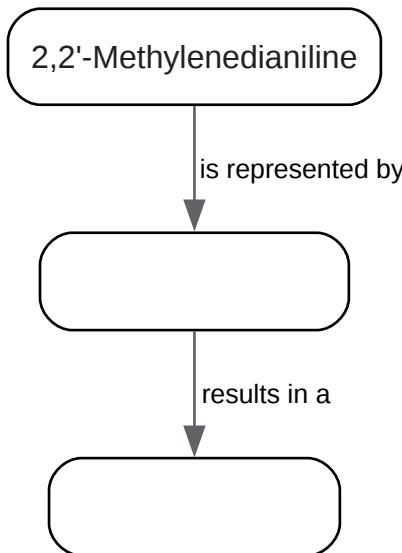
**2,2'-Methylenedianiline**, an isomer of methylenedianiline, possesses a specific molecular formula and weight that are fundamental to its chemical identity and reactivity.<sup>[1]</sup> The compound's molecular structure consists of two aniline rings joined by a methylene bridge.

For clarity and ease of comparison, the key quantitative data for **2,2'-Methylenedianiline** are summarized in the table below.

Property	Value	Citations
Molecular Formula	C13H14N2	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	198.26 g/mol	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
198.2637 g/mol	<a href="#">[3]</a>	
198.269 g/mol	<a href="#">[8]</a>	
CAS Number	6582-52-1	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

# Logical Relationship of Molecular Properties

The following diagram illustrates the logical connection between the chemical name, its molecular formula, and its corresponding molecular weight.



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## Core Properties of 2,2'-Methylenedianiline

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## References

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- To cite this document: BenchChem. [An In-depth Technical Guide on 2,2'-Methylenedianiline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346816#2-2-methylenedianiline-molecular-weight-and-formula]

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